

Technical Data Sheet: (2-(Pyrrolidin-1-yl)pyridin-3-yl)methanamine hydrochloride

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Compound of Interest

Compound Name: (2-(Pyrrolidin-1-yl)pyridin-3-yl)methanamine hydrochloride

Cat. No.: B591510

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This document provides a technical summary of the chemical compound **(2-(Pyrrolidin-1-yl)pyridin-3-yl)methanamine hydrochloride**, consolidating available structural and identification data. The information presented is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identity and Structure

(2-(Pyrrolidin-1-yl)pyridin-3-yl)methanamine hydrochloride is a heterocyclic amine containing a pyridine ring substituted with a pyrrolidine and a methanamine group. The hydrochloride salt form enhances the compound's stability and solubility in aqueous media.

Below is a two-dimensional representation of the chemical structure, generated using the DOT language, illustrating the connectivity of atoms.

Caption: 2D structure of **(2-(Pyrrolidin-1-yl)pyridin-3-yl)methanamine hydrochloride**.

Physicochemical and Identification Data

The following table summarizes the key identifiers and properties for this compound. This data is crucial for substance registration, database searching, and experimental design.

Identifier Type	Value	Source
CAS Number	1588441-33-1	[1]
IUPAC Name	(2-(pyrrolidin-1-yl)pyridin-3-yl)methanamine hydrochloride	
InChI	1S/C10H15N3.ClH/c11-8-9-4-3-5-12-10(9)13-6-1-2-7-13;/h3-5H,1-2,6-8,11H2;1H	
InChI Key	XCVIPDQBXDCMCK-UHFFFAOYSA-N	
Purity	95+%	[1]

Note: Molecular formula and weight for the free base (C₁₀H₁₅N₃) are 177.25 g/mol . The hydrochloride salt will have a correspondingly higher molecular weight.

Experimental Protocols

A comprehensive search of publicly available scientific literature and chemical databases did not yield detailed experimental protocols for the synthesis or analytical characterization of **(2-(Pyrrolidin-1-yl)pyridin-3-yl)methanamine hydrochloride**. While general methods for the synthesis of substituted pyrrolidines and pyridines exist, specific reaction conditions, purification methods, and characterization data (e.g., NMR, HPLC, MS) for this particular compound have not been published.[2][3][4]

The logical workflow for a potential, though unverified, synthesis could involve the coupling of a pre-functionalized pyridine ring with pyrrolidine, followed by functional group manipulation to install the methanamine sidechain. A generalized conceptual workflow is presented below.



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Caption: A conceptual, generalized workflow for the synthesis of the target compound.

Biological Activity and Signaling Pathways

No information regarding the biological activity, mechanism of action, or associated signaling pathways for **(2-(Pyrrolidin-1-yl)pyridin-3-yl)methanamine hydrochloride** is available in the public domain. The compound is currently listed by chemical vendors primarily for research and development purposes, suggesting it may be a building block for the synthesis of more complex molecules or a candidate for screening libraries.

Safety Information

Based on available material safety data, the compound is classified with the following hazard statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

The signal word for this compound is "Warning". Standard precautionary measures, including the use of personal protective equipment (PPE) such as gloves, lab coats, and eye protection, are recommended when handling this chemical.

Disclaimer: This document is a compilation of information from publicly accessible sources and is intended for informational purposes only. It is not a substitute for rigorous, independent scientific investigation. Users should consult primary literature and safety data sheets before conducting any experiments.

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References

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